

The NMR Chemical Shift Guide: Cyclobutene Ring Carbons

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Bromomethyl)bicyclo[4.2.0]octa-1,3,5-triene
CAS No.: 250337-98-5
Cat. No.: B3255150

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Executive Summary

Cyclobutene represents a unique intersection of ring strain (

28.4 kcal/mol) and

-bond reactivity. Unlike its saturated analog cyclobutane or its higher homolog cyclopentene, cyclobutene exhibits a distinctive deshielding effect at the vinylic positions. This guide provides definitive chemical shift data, comparative benchmarks against relevant analogs, and experimental protocols for handling this volatile, strained system.

Core Chemical Shift Data

The carbon skeleton of cyclobutene consists of two distinct environments: the

hybridized vinylic carbons (C1/C2) and the

hybridized allylic carbons (C3/C4).

Table 1: Cyclobutene

NMR Shifts (CDCl

Carbon Type	Position	Chemical Shift (, ppm)	Multiplicity (DEPT)	Structural Insight
Vinylic	C1, C2	137.2	CH	Significantly deshielded compared to unstrained alkenes.
Allylic	C3, C4	31.3	CH	Shielded relative to acyclic allylic carbons due to ring geometry.

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Critical Note on Assignments: The value of 137.2 ppm for the vinylic carbons is a key diagnostic marker. It is notably downfield (deshielded) compared to both cyclopropene (108.7 ppm) and cyclopentene (130.8 ppm), breaking the linear trend of ring size vs. chemical shift. This anomaly is attributed to the specific rehybridization required to accommodate the 90° angles in the four-membered ring.

Comparative Analysis: The Strain Effect

To accurately interpret cyclobutene spectra, one must compare it against its homologs. The non-linear relationship between ring strain and chemical shift is a common source of assignment error.

Table 2: Comparative Shift Benchmarks (

ppm)

Compound	Structure	Vinylic C ()	Allylic C ()	Strain Energy (kcal/mol)
Cyclopropene	C H	108.7	2.3	~54.1
Cyclobutene	C H	137.2	31.3	~28.4
Cyclopentene	C H	130.8	32.6	~6.8
Cyclohexene	C H	127.2	25.2	~2.6
cis-2-Butene	Acyclic	124.3	12.3	0.0

Mechanistic Insight:

- Cyclopropene (108.7 ppm): The extreme strain forces the C-H bonds to adopt high sp^2 -character (to strengthen the bond), leaving the C-C double bond with high sp^3 -character. This increased sp^3 -character shields the nucleus, resulting in an upfield shift.
- Cyclobutene (137.2 ppm): The bond angles (90°) are less distorted than cyclopropene but still strained. The deshielding observed here (137.2 ppm) relative to cyclopentene (130.8 ppm) suggests a dominance of the

paramagnetic deshielding term, likely due to low-lying excited states accessible in this anti-aromatic-like framework.

Substituent Effects

Substituents on the cyclobutene ring dramatically alter these baseline values. Use these trends for structural elucidation of derivatives.

- 1-Substituted Cyclobutenes:
 - Alkyl Group (e.g., 1-Methylcyclobutene): The ipso carbon (C1) shifts downfield to ~145-150 ppm, while the -carbon (C2) shifts upfield to ~125-130 ppm due to inductive donation.
 - Phenyl Group (e.g., 1-Phenylcyclobutene): The ipso carbon shifts to ~141 ppm, with the vinylic proton-bearing carbon at ~125 ppm.
- 3-Substituted Cyclobutenes:
 - Steric Bulk (e.g., 3,3-Dimethylcyclobutene): The vinylic carbons remain relatively stable near 135-138 ppm, but the allylic signal (C3) shifts downfield significantly (40-50 ppm) due to the -effect of the methyl groups.

Experimental Protocol: Handling Volatile Strained Rings

Cyclobutene (b.p. 2°C) is a gas at room temperature. Its derivatives are often volatile liquids.

Protocol: High-Resolution

Acquisition

- Sample Preparation:
 - Solvent: Use CDCl₃

(standard) or C

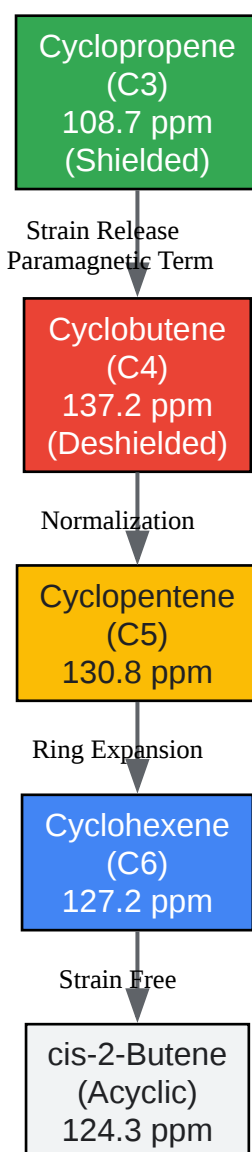
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(benzene-d6). Benzene-d6 often provides better resolution for aliphatic signals and reduces evaporation rates.

- Concentration: Prepare a high-concentration sample (~50-100 mg in 0.6 mL) if possible, to reduce scan time.
- Containment: Use a J. Young NMR tube (Teflon valve) to prevent sample loss during long acquisitions. If unavailable, seal a standard tube with parafilm and keep at 0°C until acquisition.
- Acquisition Parameters:
 - Relaxation Delay (D1): Small, symmetrical rings like cyclobutene often have long spin-lattice relaxation times (). Set D1 = 5–10 seconds to ensure quantitative integration and maximum signal-to-noise for quaternary carbons.
 - Pulse Angle: Use a 30° pulse rather than 90° to allow faster repetition rates if D1 is shortened.
 - Temperature: Acquire at 273 K (0°C) or 283 K (10°C) to minimize volatility and line broadening from conformational exchange (though cyclobutene is rigid, substituents may rotate).
- Processing:
 - Line Broadening (LB): Apply 1.0 – 2.0 Hz exponential multiplication. The natural linewidth of strained carbons can be sharp, but noise suppression is critical for identifying the quaternary carbons in substituted derivatives.

Visualization: Strain-Shift Relationship

The following diagram illustrates the non-linear relationship between ring size and chemical shift, highlighting cyclobutene's unique position.



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Caption: The "Sawtooth" Effect: Cyclobutene vinylic carbons are significantly deshielded compared to both smaller and larger rings.

References

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- To cite this document: BenchChem. [The NMR Chemical Shift Guide: Cyclobutene Ring Carbons]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3255150/docs#the-nmr-chemical-shift-guide-cyclobutene-ring-carbons\]](https://www.benchchem.com/product/b3255150/docs#the-nmr-chemical-shift-guide-cyclobutene-ring-carbons)

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